

In-Depth Technical Guide: Safety and Handling of Mordant Orange 6

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Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B12373227

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes and is based on currently available public data. A comprehensive, officially recognized Safety Data Sheet (SDS) with full toxicological data for **Mordant Orange 6** (CAS 3564-27-0) is not readily available. The toxicological properties of this compound have not been fully investigated. Therefore, it is imperative to treat this substance with a high degree of caution, adhering to rigorous laboratory safety standards for chemicals with unknown hazards. This guide also provides comparative data for the chemically distinct but related azo dye, Mordant Orange 1, to highlight potential hazards within this class of compounds.

Substance Identification and Properties

This section provides the fundamental chemical and physical data for **Mordant Orange 6**.

Property	Data
Chemical Name	disodium 5-(4-(4-sulphophenylazo)phenylazo)salicylate
Synonyms	C.I. Mordant Orange 6, C.I. 26520, Acid Chrome Orange G[1][2][3]
CAS Number	3564-27-0[1][4]
Molecular Formula	C ₁₉ H ₁₂ N ₄ Na ₂ O ₆ S
Molecular Weight	470.37 g/mol
Appearance	Red-orange powder
Melting Point	>300°C
Solubility	Soluble in water (80 g/L at 80°C); slightly soluble in ethanol and acetone.

Hazard Identification and Classification

There is a significant lack of consensus and official data regarding the hazards of **Mordant Orange 6**. One supplier Safety Data Sheet states the substance is "Not classified" under the Globally Harmonized System (GHS). However, this should be interpreted with extreme caution due to the absence of thorough toxicological testing.

For a comparative perspective, Mordant Orange 1 (CAS 2243-76-7), a different substance, is classified with multiple hazards. The data for Mordant Orange 1 is provided below for informational purposes only and should not be directly extrapolated to **Mordant Orange 6**.

Table 2.1: Comparative Hazard Classification of Mordant Orange 1

Hazard Classification (Mordant Orange 1)	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity (Oral), Category 4	GHS07	Warning	H302: Harmful if swallowed
Serious eye damage/eye irritation, Category 2	GHS07	Warning	H319: Causes serious eye irritation

Note: Further classifications for skin irritation, skin sensitization, respiratory irritation, and aquatic toxicity have also been associated with Mordant Orange 1.

GHS Pictogram Associated with Mordant Orange 1

GHS07 - Exclamation Mark

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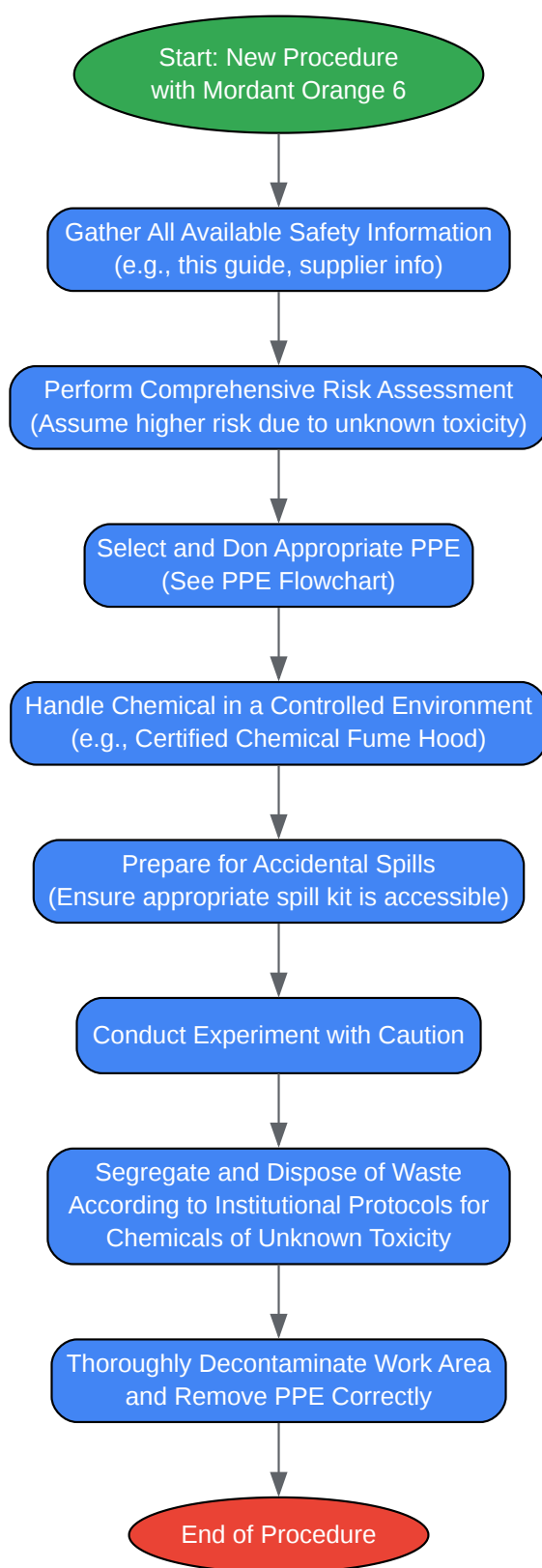
Caption: GHS07 pictogram for Mordant Orange 1 hazards.

Experimental Protocols and Workflows

No specific experimental protocols for the safety evaluation of **Mordant Orange 6** were identified. Standard OECD (Organisation for Economic Co-operation and Development) test guidelines should be followed for any toxicological assessments.

General Laboratory Safety Workflow for Handling Chemicals with Unknown Hazards

A systematic approach is critical when handling substances with incomplete safety profiles.



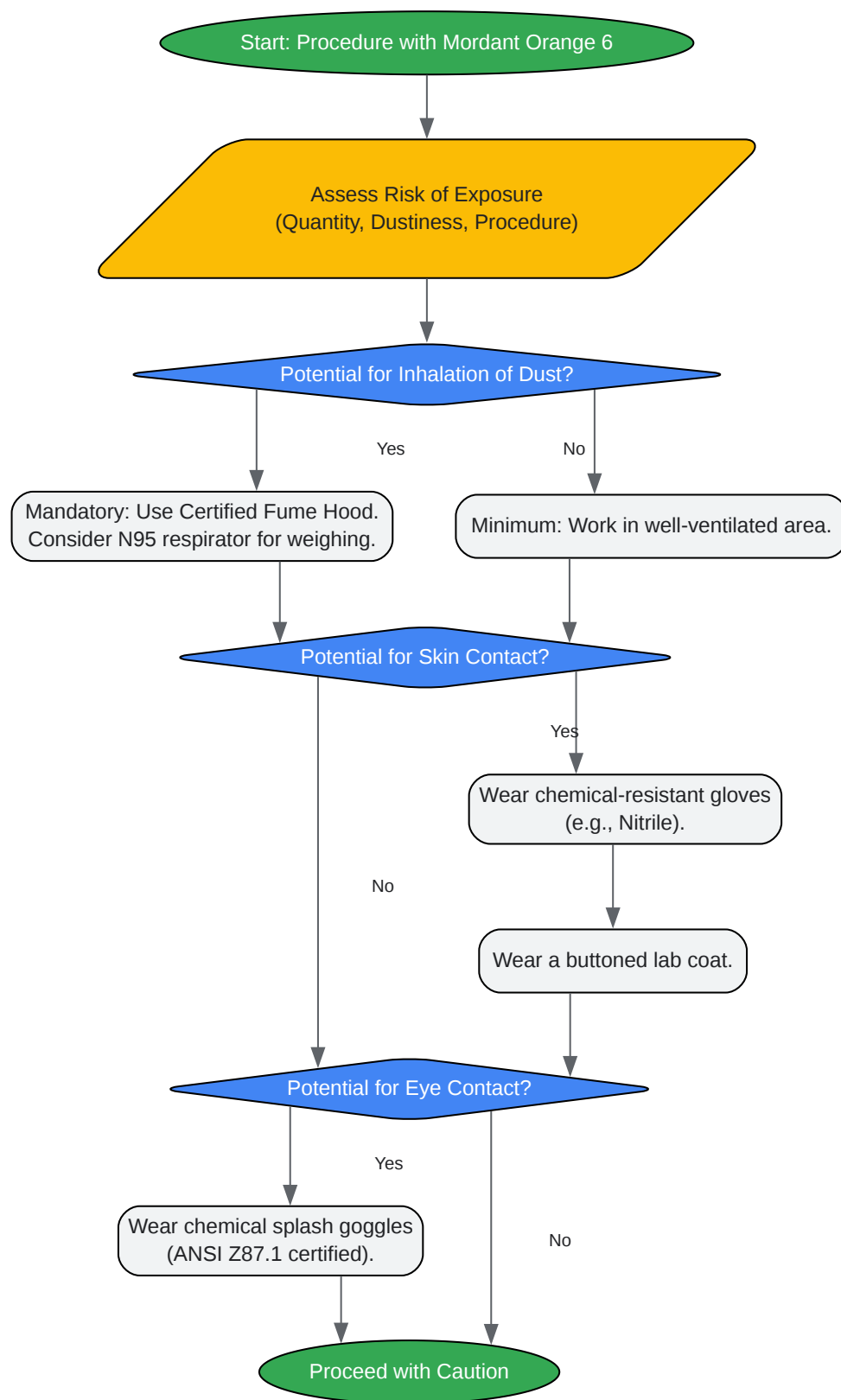
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Caption: General laboratory safety workflow.

Handling and Storage

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.



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Caption: PPE selection decision flowchart.

Safe Handling Practices

- Always handle **Mordant Orange 6** within a chemical fume hood to control potential dust exposure.
- Avoid all direct contact with the substance.
- Prohibit eating, drinking, and smoking in areas where this chemical is handled.
- Wash hands and any exposed skin thoroughly after handling.

Storage Conditions

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed to prevent moisture absorption and contamination.
- Store away from strong oxidizing agents and other incompatible materials.

First Aid Measures

In the event of exposure, follow these first aid guidelines and seek immediate medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing becomes difficult, administer oxygen and seek medical help.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do so.
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person.

Accidental Release Measures

- **Small Spill:** Don appropriate PPE. Moisten the powder slightly to prevent dust generation and carefully sweep it into a labeled container for hazardous waste disposal.
- **Large Spill:** Evacuate the area. Restrict access. Wear a higher level of PPE, including respiratory protection. Follow institutional procedures for large chemical spills.

Toxicological Information

No specific quantitative toxicological data (e.g., LD₅₀, LC₅₀) for **Mordant Orange 6** were found in the available resources. As a double azo dye, there is a theoretical potential for metabolic cleavage to aromatic amines. The carcinogenicity and mutagenicity of this compound are unknown.

Stability and Reactivity

- **Reactivity:** Generally stable under normal laboratory conditions.
- **Chemical Stability:** Stable.

- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Combustion may produce toxic gases such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).

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